

Solubility of tert-butyl butanoate in common lab solvents

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Compound of Interest

Compound Name: *tert-butyl butanoate*

Cat. No.: *B3395247*

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An In-depth Technical Guide to the Solubility of **tert-Butyl Butanoate** in Common Laboratory Solvents

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the solubility of **tert-butyl butanoate** in common laboratory solvents. Due to the limited availability of specific quantitative data in public literature, this document combines qualitative information with comparative data from structurally similar compounds. Furthermore, it details a robust experimental protocol for the precise determination of solubility.

Section 1: Solubility Profile of tert-Butyl Butanoate

Tert-butyl butanoate ($C_8H_{16}O_2$) is an ester known for its fruity odor. Its molecular structure, featuring a bulky tert-butyl group, significantly influences its solubility characteristics. Generally, it is soluble in a range of organic solvents but exhibits limited solubility in water due to its hydrophobic nature^[1].

Data Presentation

Precise quantitative solubility data for **tert-butyl butanoate** is not readily available in published literature. However, by examining the solubility of its isomers (n-butyl butanoate, isobutyl butanoate) and a structurally related ester (tert-butyl acetate), we can infer its likely behavior.

The following table summarizes the available qualitative and quantitative data for these compounds.

Solvent	tert-Butyl Butanoate	n-Butyl Butanoate	Isobutyl Butanoate	tert-Butyl Acetate
Water	Limited/Low Solubility	Insoluble	Slightly Soluble (356.7 mg/L at 25°C)	Insoluble (0.8 wt% at 22°C)
Ethanol	Soluble (qualitative)	Miscible	Soluble	Soluble/Miscible
Diethyl Ether	Soluble (qualitative)	Miscible	Soluble	Soluble/Miscible
Acetone	Soluble (inferred)	Soluble (inferred)	Soluble (inferred)	Miscible with common industrial organic solvents
Ethyl Acetate	Soluble (inferred)	Soluble (inferred)	Soluble (inferred)	Miscible with common industrial organic solvents
Hexane	Soluble (inferred)	Soluble (inferred)	Soluble (inferred)	Miscible with common industrial organic solvents
Glycerol	Not Available	Not Available	Insoluble	Not Available

Note: "Inferred" indicates that while specific data for the compound in that solvent was not found, its solubility is expected based on the general principle of "like dissolves like" and the behavior of similar esters.

Section 2: Experimental Protocol for Solubility Determination

To obtain precise solubility data for **tert-butyl butanoate**, established experimental methods such as the flask method described in OECD Test Guideline 105, combined with a gravimetric determination, can be employed.[2][3][4] This method is suitable for determining the saturation mass concentration of a substance in a solvent.

Methodology

Objective: To determine the solubility of **tert-butyl butanoate** in a given solvent at a specified temperature (e.g., 20°C).

Materials:

- **tert-Butyl butanoate** (high purity)
- Solvent of interest (e.g., water, ethanol, hexane)
- Glass vessels with stoppers (e.g., flasks or centrifuge tubes)
- Thermostatically controlled shaker or water bath
- Centrifuge (if necessary for phase separation)
- Analytical balance
- Pipettes and other volumetric glassware
- Evaporating dish
- Drying oven

Procedure:

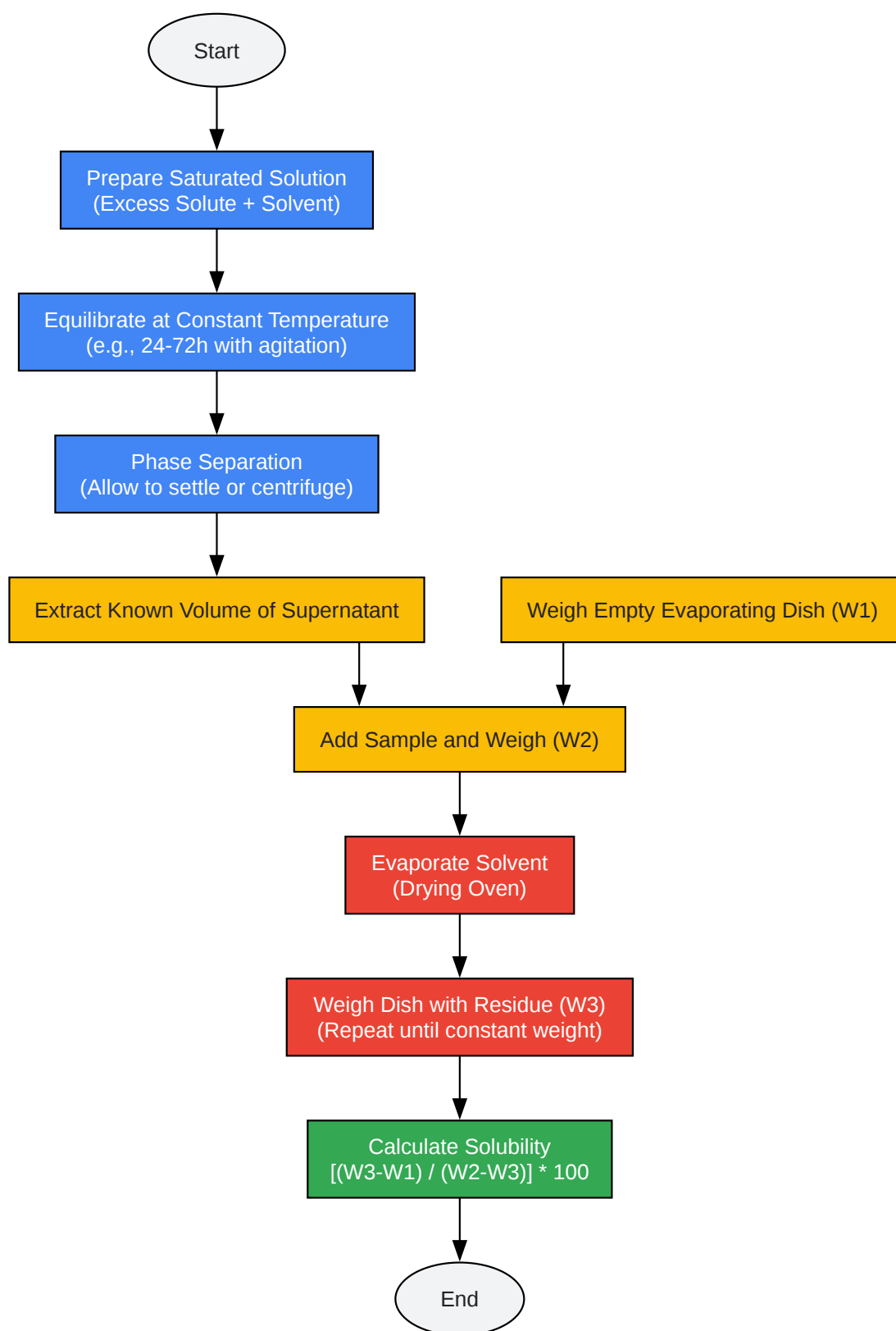
- Preliminary Test: A preliminary test is recommended to approximate the solubility and determine the necessary equilibration time.[5]
- Preparation of Saturated Solution:
 - Add an excess amount of **tert-butyl butanoate** to a known volume of the solvent in a glass vessel. The excess of the solute should be visible.

- Seal the vessel to prevent solvent evaporation.
- Place the vessel in a thermostatically controlled shaker or water bath set to the desired temperature (e.g., $20 \pm 0.5^{\circ}\text{C}$).^[5]
- Agitate the mixture for a sufficient time to reach equilibrium. This may take 24 hours or longer. It is advisable to prepare multiple samples and analyze them at different time points (e.g., 24, 48, and 72 hours) to ensure equilibrium has been reached.^[4]
- Phase Separation:
 - Once equilibrium is reached, cease agitation and allow the mixture to stand at the test temperature to allow for phase separation.
 - If a stable emulsion forms or if separation is slow, the mixture can be centrifuged at the test temperature.^[3]
- Sample Analysis (Gravimetric Method):
 - Carefully take a known volume of the clear, saturated supernatant (the solvent layer).
 - Weigh a clean, dry evaporating dish (W_1).
 - Transfer the known volume of the saturated solution to the pre-weighed evaporating dish and weigh it again (W_2).
 - Evaporate the solvent in a drying oven at a temperature below the boiling point of **tert-butyl butanoate** and that will not cause degradation.
 - Once the solvent is fully evaporated, cool the dish in a desiccator and weigh it (W_3).
 - Repeat the drying and weighing steps until a constant weight is achieved.^[6]
- Calculation:
 - Weight of the solute (**tert-butyl butanoate**) = $W_3 - W_1$
 - Weight of the solvent = $W_2 - W_3$

- Solubility (in g/100 g of solvent) = $[(W_3 - W_1) / (W_2 - W_3)] \times 100$

Section 3: Visualization of Experimental Workflow

The following diagram illustrates the logical steps of the experimental protocol for determining the solubility of **tert-butyl butanoate**.



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Caption: Workflow for determining the solubility of **tert-butyl butanoate**.

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